

# Lack of Publicly Available Data on Dimethyl Sulfite in Agrochemical Formulations

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## Compound of Interest

Compound Name: Dimethyl sulfite

Cat. No.: B146792

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Extensive research for the role of **dimethyl sulfite** in the formulation of agrochemicals has yielded limited to no publicly available detailed application notes, experimental protocols, or quantitative data. The scientific and patent literature predominantly focuses on the applications of two related compounds: dimethyl sulfate (DMS) and dimethyl sulfoxide (DMSO).

Therefore, this document provides comprehensive application notes and protocols for the well-documented roles of dimethyl sulfate and dimethyl sulfoxide in the agrochemical industry, presented as a helpful alternative.

## Part 1: The Role of Dimethyl Sulfate (DMS) in Agrochemical Synthesis

### Application Note: Dimethyl Sulfate as a Methylating Agent

Dimethyl sulfate (CAS 77-78-1) is a powerful and cost-effective methylating agent extensively used in the synthesis of a wide array of agrochemical active ingredients.<sup>[1][2]</sup> Its primary function is to introduce methyl (-CH<sub>3</sub>) groups into organic molecules, a fundamental step in creating many insecticides, herbicides, and fungicides.<sup>[1][3]</sup> The high reactivity of DMS allows for efficient and high-yield methylation of various substrates, including phenols, amines, and thiols, typically via an S<sub>N</sub>2 reaction mechanism.<sup>[2][4]</sup>

While highly effective, dimethyl sulfate is also extremely toxic and must be handled with stringent safety precautions in closed systems.[4][5] Its use is critical in the large-scale manufacturing of numerous crop protection products, where precise molecular modification is necessary to achieve desired efficacy, selectivity, and environmental persistence.[1]

#### Key Applications in Synthesis:

- Insecticides: DMS is a key reagent in the production of organophosphate insecticides such as acephate, methamidophos, and fenthion.[1]
- Herbicides: It is involved in the synthesis of certain herbicides, including xicaojing and paraquat.[1]
- Fungicides: The creation of some fungicidal agents also relies on methylation steps involving DMS.[1][6]

## Data Summary: Properties of Dimethyl Sulfate

Property	Value	Significance in Agrochemical Synthesis
Chemical Formula	$(\text{CH}_3\text{O})_2\text{SO}_2$	Provides a source of two methyl groups.[4]
Molecular Weight	126.13 g/mol	Used for stoichiometric calculations in synthesis reactions.[4]
Appearance	Colorless, oily liquid	Physical state for handling and reaction setup.[4]
Boiling Point	188 °C (decomposes)	Defines the upper-temperature limit for reactions.[4]
Primary Function	Methylating Agent	Transfers methyl groups to various functional groups (O, N, S).[1][7]
Key Advantage	Low cost and high reactivity	Preferred for industrial-scale synthesis of pesticides.[2][4]
Key Disadvantage	High Toxicity (Carcinogenic, Mutagenic)	Requires strict handling protocols and safety measures.[2][4]

## Experimental Protocol: Synthesis of an Anisole Derivative via O-Methylation of a Phenol using Dimethyl Sulfate

This protocol describes a general procedure for the O-methylation of a phenolic precursor, a common step in the synthesis of various pesticide active ingredients.

Materials:

- Phenolic Substrate (e.g., 4-chlorophenol)
- Dimethyl Sulfate (DMS)

- Sodium Hydroxide (NaOH)
- Deionized Water
- Dichloromethane (DCM) or other suitable organic solvent
- Stirring apparatus, reflux condenser, dropping funnel, and standard laboratory glassware

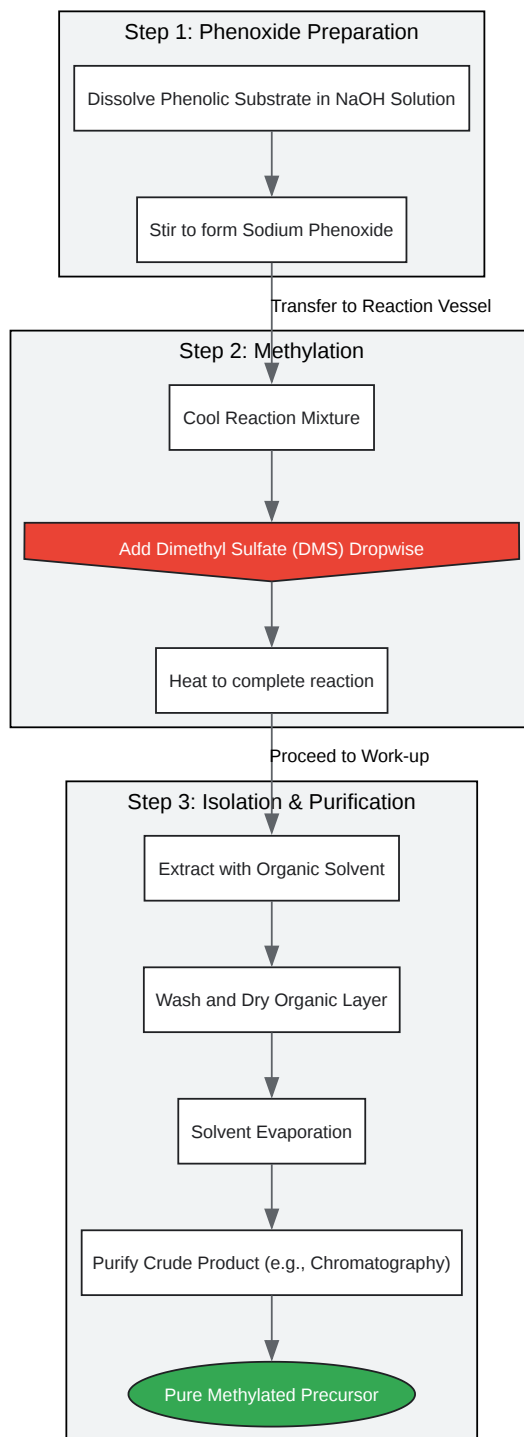
#### Procedure:

- Preparation of the Phenoxide:
  - In a three-necked flask equipped with a stirrer, reflux condenser, and dropping funnel, dissolve the phenolic substrate (1.0 equivalent) in a 10% aqueous solution of sodium hydroxide (1.1 equivalents).
  - Stir the mixture at room temperature for 30 minutes to ensure the complete formation of the sodium phenoxide salt.
- Methylation Reaction:
  - Cool the reaction mixture in an ice bath.
  - Add dimethyl sulfate (1.2 equivalents) dropwise via the dropping funnel over 30-60 minutes, maintaining the reaction temperature below 10 °C. Caution: The reaction is exothermic. DMS is highly toxic and should be handled in a fume hood with appropriate personal protective equipment.[8]
  - After the addition is complete, allow the mixture to warm to room temperature and then heat to 40-50 °C for 2-3 hours to ensure the reaction goes to completion.
- Work-up and Isolation:
  - Cool the reaction mixture to room temperature.
  - Extract the aqueous mixture three times with dichloromethane.
  - Combine the organic layers and wash with deionized water, followed by a brine solution.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter and remove the solvent under reduced pressure using a rotary evaporator to yield the crude methylated product.
- Purification:
  - The crude product can be purified by recrystallization or column chromatography to obtain the pure anisole derivative.

## Visualization: Agrochemical Synthesis Workflow with DMS

Workflow: Synthesis of Active Ingredient Precursor using DMS



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Caption: Workflow for the synthesis of an agrochemical precursor using dimethyl sulfate.

## Part 2: The Role of Dimethyl Sulfoxide (DMSO) in Agrochemical Formulations

### Application Note: Dimethyl Sulfoxide as a Formulation Adjuvant

Dimethyl sulfoxide (CAS 67-68-5) is a highly versatile polar aprotic solvent that serves multiple functions in agrochemical formulations.<sup>[9][10]</sup> Unlike dimethyl sulfate, which is used in synthesis, DMSO is an inert ingredient added to the final product to improve its physical properties and biological efficacy.<sup>[10][11]</sup> The U.S. EPA has established an exemption from the requirement of a tolerance for residues of DMSO when used as a solvent or co-solvent in pesticide formulations for certain applications.<sup>[12][13]</sup>

#### Key Roles in Formulations:

- **Solvent:** DMSO is an excellent solvent for a wide range of active ingredients, particularly those with low solubility in water or common organic solvents.<sup>[9][11]</sup> This property is crucial for creating high-concentration liquid formulations such as Soluble Liquids (SL) and Emulsifiable Concentrates (EC).<sup>[10]</sup>
- **Penetrant:** DMSO enhances the penetration of active ingredients through plant cuticles and tissues.<sup>[9][14]</sup> This can lead to improved uptake, faster action, and potentially allows for reduced application rates of the herbicide or fungicide.<sup>[11][15]</sup>
- **Synergist/Adjuvant:** By improving solubility and penetration, DMSO can act as a synergist, significantly enhancing the overall effectiveness of the pesticide.<sup>[9][15]</sup> Studies have shown that adding DMSO to herbicide formulations can increase their efficacy, even when the active ingredient concentration is reduced.<sup>[15][16]</sup>

## Data Summary: Properties and Use of DMSO in Formulations

Table 1: Physicochemical Properties of DMSO

Property	Value	Significance in Agrochemical Formulation
Chemical Formula	$(\text{CH}_3)_2\text{SO}$	A highly polar molecule, contributing to its solvent power. <a href="#">[10]</a>
Appearance	Colorless liquid	Easy to handle and mix in liquid formulations. <a href="#">[10]</a>
Boiling Point	189 °C	Low volatility, ensuring it remains in the formulation upon application. <a href="#">[10]</a>
Melting Point	19 °C	Can solidify in cooler temperatures, requiring storage considerations. <a href="#">[10]</a>
Solubility	Miscible with water and many organic solvents	Highly versatile for various formulation types (e.g., SL, EC). <a href="#">[10]</a>
Safety Profile	Low systemic toxicity; not classified as a skin/eye irritant	Favorable safety profile compared to other solvents like NMP. <a href="#">[10]</a> <a href="#">[17]</a>

Table 2: Quantitative Data on DMSO in Agrochemical Formulations



Formulation Type	DMSO Concentration	Purpose	Source
Herbicidal Compositions	1% - 2.5% (v/v)	To enhance herbicidal activity while reducing the amount of active ingredient.	[15]
Herbicidal Compositions	>2.5% to 3% (v/v)	For target species that are particularly impermeable to the active agent.	[15]
Fungicidal Compositions	1% - 5% (v/v)	To enhance the action of certain fungicides.	[15]
Fertilizer Formulations	60% - 70% (w/w)	As a solvent for active ingredients like dicyandiamide (DCD).	[17]

## Experimental Protocol: Preparation of a Soluble Liquid (SL) Herbicide Formulation with DMSO

This protocol provides a general method for preparing a Soluble Liquid (SL) formulation, where DMSO is used as a co-solvent to enhance the solubility and efficacy of a water-soluble herbicide.

Materials:

- Herbicide Active Ingredient (AI), technical grade (e.g., Glyphosate)
- Dimethyl Sulfoxide (DMSO), pesticide grade
- Deionized Water
- Surfactant (e.g., a non-ionic surfactant)
- Antifoaming agent

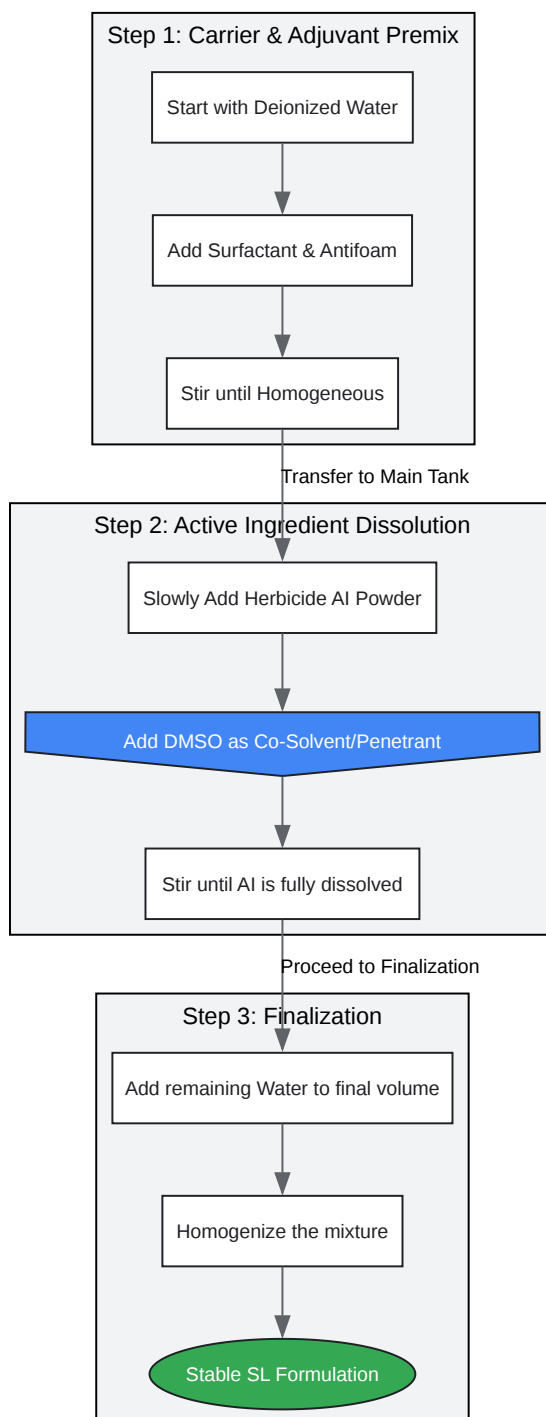
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders

Procedure:

- Solvent and Adjuvant Premix:
  - In a beaker, add the required amount of deionized water (e.g., 60% of the final volume).
  - While stirring, add the surfactant (e.g., 5-10% of the final volume) and the antifoaming agent (e.g., 0.1-0.5%). Stir until fully dissolved.
- Dissolving the Active Ingredient:
  - Slowly add the powdered technical-grade herbicide (e.g., to achieve a final concentration of 360 g/L) to the stirring solution. The heat of dissolution may cause the temperature to rise.
  - If the active ingredient does not fully dissolve or if a higher concentration is desired, proceed to the next step.
- Addition of DMSO as a Co-Solvent:
  - Slowly add DMSO (e.g., 10-20% of the final volume) to the mixture. Continue stirring. The DMSO will act as a powerful co-solvent to fully dissolve the active ingredient and create a clear, stable solution.<sup>[9][10]</sup>
- Final Formulation:
  - Once the active ingredient is completely dissolved, add the remaining deionized water to reach the final target volume.
  - Continue stirring for an additional 15-30 minutes to ensure the formulation is homogeneous.
  - The resulting product is a stable Soluble Liquid (SL) formulation ready for dilution and application.

## Visualization: Agrochemical Formulation Workflow with DMSO

Workflow: Preparation of a Soluble Liquid (SL) Formulation with DMSO



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Caption: Workflow for preparing a soluble liquid agrochemical formulation using DMSO.

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